

Structural Architecture & Synthetic Utility of 4-Amino-5-bromo-2-chlorobenzoic Acid

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Compound of Interest

Compound Name: 4-Amino-5-bromo-2-chlorobenzoic acid
Cat. No.: B12464516

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Executive Summary

4-Amino-5-bromo-2-chlorobenzoic acid (CAS: 1935399-77-1) represents a high-value "privileged scaffold" in modern medicinal chemistry and agrochemical discovery. Its structure is densely functionalized, featuring four distinct reactive handles on a single benzene ring: a carboxylic acid, a primary amine, a chlorine atom, and a bromine atom.

This unique substitution pattern creates a "push-pull" electronic system that allows for highly regioselective orthogonal functionalization. The compound serves as a critical intermediate for the synthesis of complex heterocycles, including quinazolines and benzimidazoles, and is increasingly utilized in Fragment-Based Drug Discovery (FBDD) due to its ability to participate in sequential cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

The physicochemical properties of this compound are dominated by the interplay between the hydrophilic acid/amine groups and the lipophilic halogen substituents.

Table 1: Core Physicochemical Data

Property	Value	Notes
IUPAC Name	4-Amino-5-bromo-2-chlorobenzoic acid	
CAS Number	1935399-77-1	Precise isomer identification
Molecular Formula	C ₇ H ₅ BrClNO ₂	
Molecular Weight	250.48 g/mol	
Appearance	Off-white to pale yellow solid	Oxidation of amine can darken color
Predicted pKa (COOH)	~2.5 - 3.0	Acidified by ortho-Cl and meta-Br induction
Predicted pKa (NH ₂)	~2.0 - 2.5	Reduced basicity due to electron-withdrawing halogens
LogP (Predicted)	~2.1	Moderate lipophilicity
H-Bond Donors	2 (NH ₂ , OH)	
H-Bond Acceptors	3 (C=O, NH ₂ , OH)	

Structural Analysis: Electronic Effects

The reactivity of this molecule is dictated by the directing effects of its substituents:

- C1-COOH (Electron Withdrawing): Deactivates the ring but directs incoming electrophiles to the meta position.
- C2-Cl (Weakly Deactivating/Ortho-Para Directing): Provides steric bulk protecting the C1 carboxyl group.
- C4-NH₂ (Strongly Activating/Ortho-Para Directing): The dominant directing group. It pushes electron density into the ring, specifically activating positions C3 and C5.
- C5-Br (Weakly Deactivating): The result of electrophilic substitution directed by the amine.

Why C5? In the precursor (4-amino-2-chlorobenzoic acid), the C3 position is sterically crowded (sandwiched between Cl and NH₂). The C5 position is less hindered, making it the preferred site for bromination.

Experimental Protocol: Synthesis & Purification

Note: The following protocol is a derived standard methodology based on the electrophilic bromination of electron-rich aniline derivatives. It prioritizes regioselectivity and yield.

Synthesis Pathway

The synthesis typically proceeds via the regioselective bromination of 4-amino-2-chlorobenzoic acid using N-Bromosuccinimide (NBS).



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Figure 1: Regioselective synthesis pathway via electrophilic aromatic substitution.

Step-by-Step Methodology

Reagents:

- Starting Material: 4-Amino-2-chlorobenzoic acid (1.0 eq)
- Brominating Agent: N-Bromosuccinimide (NBS) (1.05 eq)
- Solvent: N,N-Dimethylformamide (DMF) or Acetonitrile (MeCN)
- Quench: Water / Sodium Thiosulfate

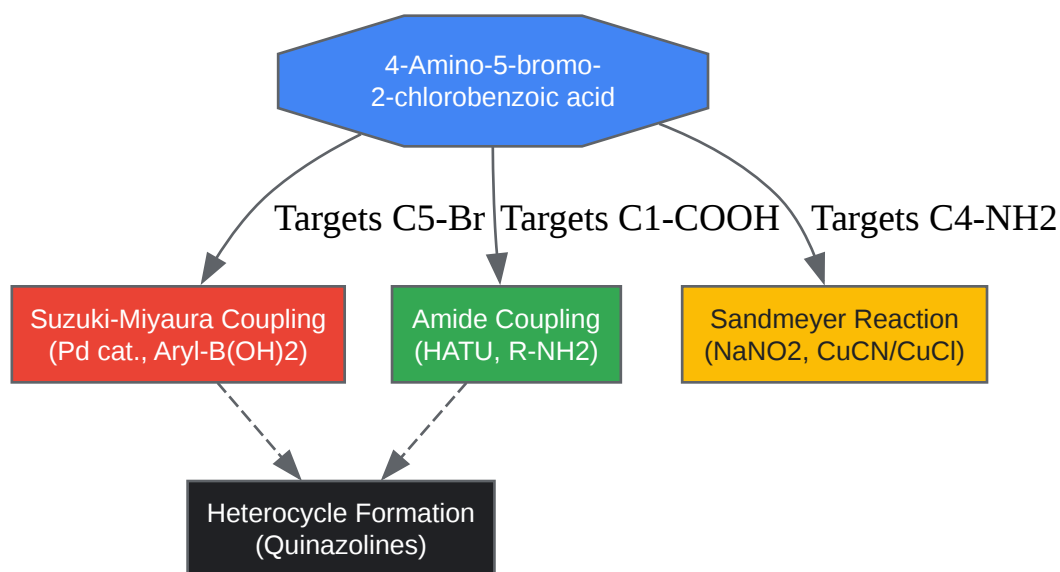
Procedure:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-amino-2-chlorobenzoic acid (10 mmol) in DMF (20 mL). Ensure complete dissolution; mild heating (30°C) may be required.
- **Cooling:** Cool the solution to 0°C using an ice bath to suppress over-bromination or oxidation of the amine.
- **Addition:** Dissolve NBS (10.5 mmol) in DMF (10 mL) and add it dropwise to the reaction mixture over 30 minutes. The slow addition is critical to maintain regioselectivity.
- **Reaction:** Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–4 hours. Monitor reaction progress via TLC or LC-MS (Target Mass: 250/252 Da).
- **Quenching:** Pour the reaction mixture into 100 mL of ice-cold water. A precipitate should form immediately.
- **Purification:**
 - Filter the solid and wash with water (3x 20 mL) to remove residual DMF and succinimide.
 - **Crucial Step:** Wash the filter cake with a 5% Sodium Thiosulfate solution to remove any trace free bromine (indicated by a yellow/orange tint).
 - Recrystallize from Ethanol/Water (9:1) if high purity (>98%) is required for cross-coupling.

Reactivity & Medicinal Chemistry Utility[10][11]

This scaffold is a "molecular Swiss Army knife." The presence of orthogonal reactive groups allows for sequential modification without the need for extensive protecting group strategies.

Divergent Synthesis Map



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Figure 2: Orthogonal reactivity map demonstrating the scaffold's versatility.

Key Transformations:

- **C5-Bromine (Suzuki/Buchwald):** The C5-Br bond is chemically distinct from the C2-Cl bond. Under standard Palladium-catalyzed conditions (e.g., Pd(dppf)Cl₂, K₂CO₃), the bromine reacts preferentially, allowing for the introduction of aryl or heteroaryl groups while leaving the chlorine intact.
- **C1-Carboxyl (Amidation):** The carboxylic acid can be converted to an amide using standard coupling reagents (HATU, EDC). The ortho-chloro substituent provides steric protection against enzymatic hydrolysis in vivo.
- **C4-Amine (Nucleophilic Attack):** The amine can serve as a nucleophile to close rings (e.g., reacting with formamide to form quinazolin-4-ones) or can be derivatized into sulfonamides.

Safety & Handling (SDS Summary)

Signal Word:WARNING

- Hazard Statements:
 - H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Handling Precautions:
 - Dust Control: Use a local exhaust ventilation system. The fine powder can be an inhalation hazard.
 - PPE: Nitrile gloves and safety glasses with side shields are mandatory.
 - Storage: Store in a cool, dry place. Light sensitive (bromine-carbon bonds can degrade under intense UV). Keep container tightly closed to prevent oxidation of the amino group.

References

- Sigma-Aldrich.**4-Amino-5-bromo-2-chlorobenzoic acid** Product Page. Available at: (Accessed via search results).
- PubChem.Compound Summary for CID 50998203 (Isomer Reference) & CID 15311388. National Library of Medicine. Available at: .
- BenchChem.Application Notes: Synthesis of Halogenated Benzoic Acids. Available at: .
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